

Application Notes and Protocols: Preparation of PI-55 Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PI-55, also known as 6-(2-hydroxy-3-methylbenzylamino)purine, is a purine derivative that functions as a competitive antagonist of cytokinin receptors, particularly CRE1/AHK4 and AHK3 in Arabidopsis thaliana.[1][2][3] Structurally similar to the cytokinin 6-benzylaminopurine (BAP), PI-55 competitively inhibits the binding of natural cytokinins to these receptors, thereby blocking downstream signaling pathways.[1][2] This inhibitory action makes PI-55 a valuable tool in plant biology research to study cytokinin-mediated processes such as cell division, differentiation, seed germination, and root development. It has been shown to accelerate seed germination and promote root growth, phenocopying a reduced cytokinin status in plants. These application notes provide a detailed protocol for the preparation of a PI-55 stock solution for use in various research applications.

Quantitative Data Summary

A summary of the key quantitative data for **PI-55** is provided in the table below for easy reference.



Property	Value	Source(s)
Molecular Weight	255.28 g/mol	_
Molecular Formula	C13H13N5O	
CAS Number	1122579-42-3	
Appearance	Solid	
Purity	>98% (HPLC)	
Solubility in DMSO	5.83 mg/mL to 25 mg/mL	
Storage of Solid	-20°C for up to 3 years	
Stock Solution Storage	-20°C for 1 month; -80°C for 6 months to over 1 year	_
Typical Working Concentrations	10 μM to 100 μM	_

Experimental Protocol: Preparation of a 10 mM PI-55 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PI-55** in dimethyl sulfoxide (DMSO).

Materials:

- PI-55 powder
- Anhydrous dimethyl sulfoxide (DMSO)
- Microcentrifuge tubes or vials (amber or covered in foil)
- Analytical balance
- Pipettors and sterile pipette tips
- Vortex mixer



- Ultrasonic bath (optional, but recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

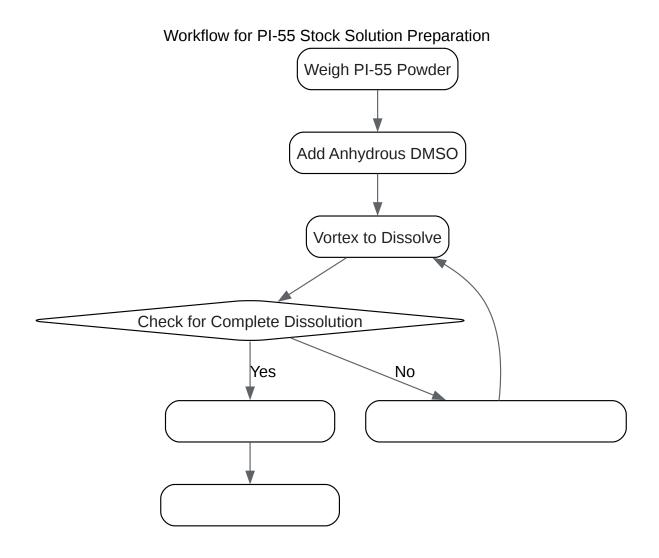
Procedure:

- Pre-weighing Preparation: Before handling PI-55, ensure you are wearing appropriate PPE.
 Allow the PI-55 vial to equilibrate to room temperature before opening to prevent condensation of moisture.
- Weighing PI-55: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh
 out the desired amount of PI-55 powder. For example, to prepare 1 mL of a 10 mM stock
 solution, weigh out 2.55 mg of PI-55 (Molecular Weight = 255.28 g/mol).
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the PI-55 powder. To continue the example, add 1 mL of DMSO to the 2.55 mg of PI-55.
- Dissolution: Close the tube tightly and vortex thoroughly for 1-2 minutes to dissolve the powder.
- Aiding Dissolution (if necessary): If the PI-55 does not fully dissolve, sonication in an
 ultrasonic bath or gentle warming (e.g., to 37°C) can be used to facilitate dissolution. Visually
 inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage: Once the PI-55 is completely dissolved, it is recommended to aliquot
 the stock solution into smaller, single-use volumes in amber or foil-wrapped tubes to protect
 it from light and to avoid repeated freeze-thaw cycles.
- Long-term Storage: For long-term storage, store the aliquots at -80°C, where they can be stable for 6 months to over a year. For short-term storage, aliquots can be kept at -20°C for up to one month.

Visualizations

Diagram of PI-55 Stock Solution Preparation Workflow



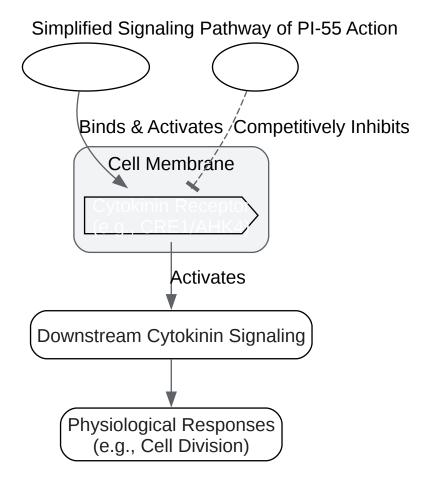


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Caption: A flowchart illustrating the key steps for preparing a PI-55 stock solution.

Signaling Pathway of PI-55 Action





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Caption: **PI-55** competitively inhibits cytokinin binding to its receptor, blocking downstream signaling.

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References

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